

Solvent engineering techniques for 4-Butylanilinium chloride deposition

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Compound of Interest

Compound Name: 4-Butylanilinium chloride

CAS No.: 13478-63-2

Cat. No.: B077981

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Application Note: Precision Solvent Engineering of **4-Butylanilinium Chloride** for Perovskite Interface Passivation

Executive Summary

This guide details the solvent engineering and deposition protocols for **4-Butylanilinium Chloride** (4-BACl), a critical organic halide salt used to passivate surface defects in hybrid perovskite solar cells (PSCs). Unlike linear alkylammonium salts (e.g., butylammonium), the aromatic core of 4-BACl facilitates

stacking interactions, enhancing charge transport across the interface while the hydrophobic butyl tail provides superior moisture resistance. This note focuses on the dynamic spin-coating post-treatment method, optimizing the solvent system to balance solubility with perovskite orthogonality.

The Chemistry of Passivation

4-Butylanilinium Chloride (4-BACl) functions as a bifunctional passivation agent.

- Anion (

): The chloride ion, having a smaller ionic radius than iodide, effectively fills iodide vacancies (

) and suppresses the formation of deep-level defects.

- Cation (

): The bulky organic cation occupies A-site vacancies on the perovskite surface. The 4-butyl chain acts as a moisture barrier, while the anilinium ring enables electronic coupling with the lead-halide octahedra.

Thermodynamic Challenge: The deposition solvent must dissolve 4-BACl (

mg/mL) but must not dissolve the underlying perovskite layer (e.g.,

). This requires a high-polarity index for salt solubility but low interaction with the inorganic lattice.

Solvent System Selection

We utilize Isopropanol (IPA) as the primary carrier solvent due to its orthogonal nature relative to lead halide perovskites.

Solvent Candidate	Solubility of 4-BACl	Perovskite Damage Risk	Verdict
Isopropanol (IPA)	Moderate (~10 mg/mL)	Low	Preferred
Chlorobenzene (CB)	Low (<1 mg/mL)	Very Low	Poor Solubility
DMF / DMSO	High (>100 mg/mL)	Critical (Dissolves Film)	Do Not Use
Ethanol	High	Moderate (Hygroscopic)	Risk of degradation

Engineering Insight: While IPA is standard, we recommend anhydrous IPA (

ppm

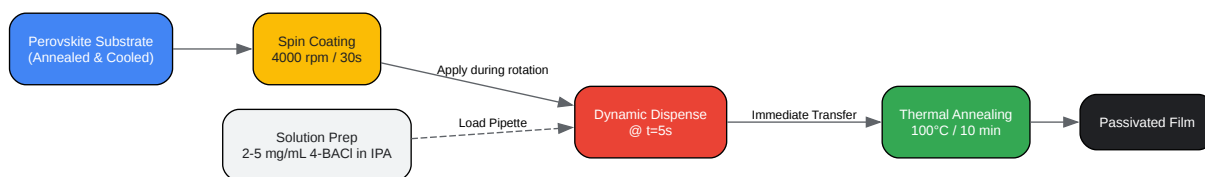
) maintained at room temperature. For higher concentrations, a co-solvent strategy (95:5 IPA:Toluene) can be used to modulate evaporation rates, though pure IPA is sufficient for standard passivation.

Experimental Protocol: Dynamic Surface Passivation

Materials Required

- Substrate: Perovskite film (e.g.,) on glass/FTO/ETL.
- Passivator: **4-Butylanilinium Chloride** (99.5%, recrystallized).
- Solvent: Anhydrous Isopropanol (IPA).
- Equipment: Spin coater (inert atmosphere), Hotplate.

Workflow Diagram



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Caption: Workflow for dynamic spin-coating of 4-BACl. Dynamic dispensing ensures uniform surface reaction kinetics.

Step-by-Step Procedure

- Solution Preparation:
 - Dissolve 4-BACl in anhydrous IPA to a concentration of 2 mg/mL to 5 mg/mL.

- Note: Concentrations

mg/mL may lead to the formation of an insulating 2D layer (phase) that hinders charge extraction.
- Sonicate for 10 minutes until fully dissolved. Filter through a 0.22 μ m PTFE filter.
- Substrate Setup:
 - Place the perovskite substrate on the spin coater chuck. Ensure the film is at room temperature.
- Dynamic Deposition (Critical Step):
 - Set spin program: 4000 rpm for 30 seconds (Acceleration: 2000 rpm/s).
 - Start the spinner.
 - Wait 5 seconds for the airflow to stabilize.
 - Pipette 80 μ L of the 4-BACl solution directly onto the center of the spinning substrate.
 - Why Dynamic? Static dispensing allows the IPA to redissolve the perovskite surface before spinning starts, creating pinholes. Dynamic dispensing ensures the solvent evaporates rapidly, leaving the salt to react only at the interface.
- Thermal Annealing:
 - Immediately transfer the substrate to a hotplate set at 100°C.
 - Anneal for 10 minutes. This promotes the chemical interaction between

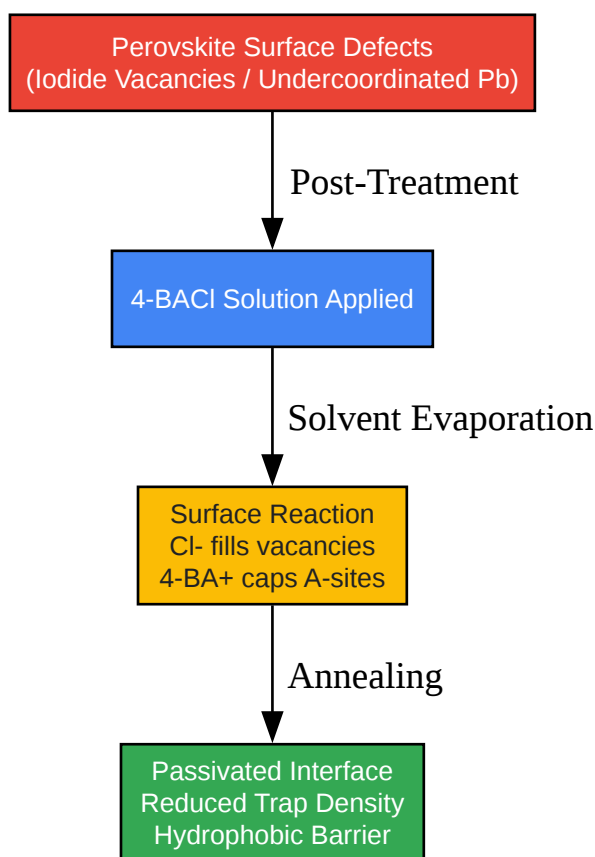
and surface defects and removes residual solvent.

Characterization & Validation

To verify successful deposition, the following metrics should be observed:

Technique	Expected Observation	Mechanism
Contact Angle	Increase from $\sim 40^\circ$ to $>70^\circ$	Hydrophobic butyl tails orient outward.
PL Lifetime (TRPL)	Increase in (e.g., $>1\ \mu\text{s}$)	Reduction of non-radiative recombination centers.
XRD	Slight shift to lower angles or new low-angle peak ()	Formation of surface 2D/quasi-2D capping layer.

Passivation Mechanism Diagram



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Caption: Mechanistic pathway of defect healing by **4-Butylanilinium Chloride**.

Troubleshooting Guide

- Issue: White Haze on Film
 - Cause: Concentration too high (>10 mg/mL) or excess anti-solvent effect.
 - Fix: Dilute solution to 1-2 mg/mL or reduce annealing temperature.
- Issue: Reduced Fill Factor (FF)
 - Cause: Formation of a thick, insulating organic layer.
 - Fix: Use dynamic spinning (faster evaporation) or wash the surface with pure IPA after deposition (optional spin rinse).
- Issue: Pinholes
 - Cause: Static dispensing or IPA quality issues.
 - Fix: Switch to dynamic dispensing; ensure IPA is anhydrous.

References

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Sources

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